

Molecular weight and formula of 1,2-Dibromo-3,3-dimethylbutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dibromo-3,3-dimethylbutane

Cat. No.: B1595081

[Get Quote](#)

In-Depth Technical Guide: 1,2-Dibromo-3,3-dimethylbutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **1,2-Dibromo-3,3-dimethylbutane**, a halogenated alkane of interest in various chemical syntheses.

Core Molecular Data

The chemical formula for **1,2-Dibromo-3,3-dimethylbutane** is $C_6H_{12}Br_2$ [1][2][3][4][5][6]. This structure consists of a butane backbone with two bromine atoms substituted at the first and second carbon positions, and two methyl groups attached to the third carbon.

The molecular weight of this compound is a critical parameter for stoichiometric calculations in experimental protocols. Based on the atomic masses of its constituent elements, the molecular weight is determined to be 243.97 g/mol [1][2][3][7].

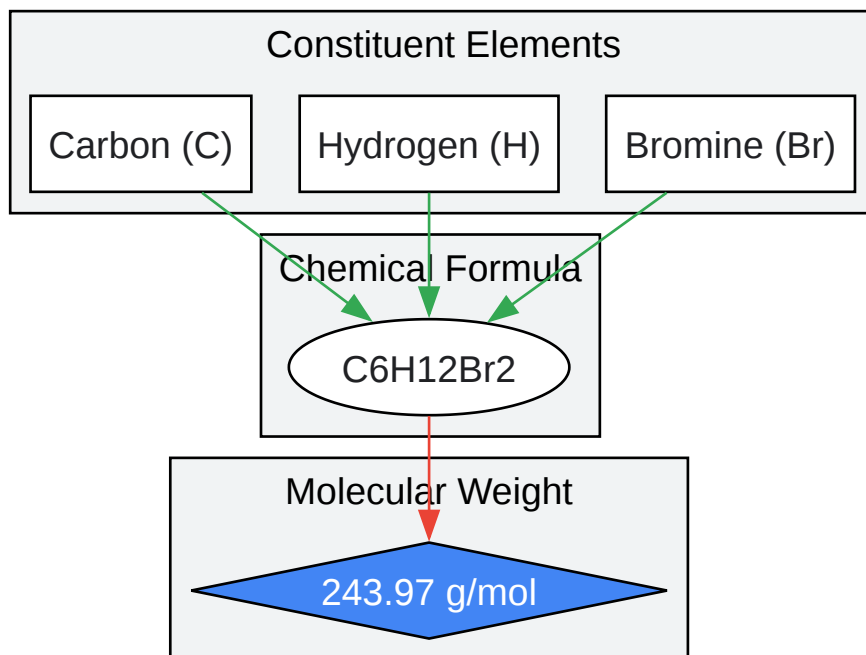
Quantitative Data Summary

For clarity and ease of comparison, the atomic composition and molecular weight are summarized in the table below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	6	12.01	72.06
Hydrogen	H	12	1.008	12.096
Bromine	Br	2	79.904	159.808
Total	243.97			

Logical Relationship of Components

The following diagram illustrates the relationship between the elemental components and the final molecular weight of **1,2-Dibromo-3,3-dimethylbutane**.



[Click to download full resolution via product page](#)

Elemental contribution to molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 1,2-DIBROMO-3,3-DIMETHYLBUTANE | 640-21-1 [chemicalbook.com]
- 3. 1,2-Dibromo-3,3-dimethylbutane | C₆H₁₂Br₂ | CID 317067 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. PubChemLite - 1,2-dibromo-3,3-dimethylbutane (C₆H₁₂Br₂) [pubchemlite.lcsb.uni.lu]
- 5. CAS # 640-21-1, 1,2-Dibromo-3,3-Dimethylbutane: more information. [www.chemblink.com]
- 6. (2R)-1,2-dibromo-3,3-dimethylbutane | C₆H₁₂Br₂ | CID 92168013 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [Molecular weight and formula of 1,2-Dibromo-3,3-dimethylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595081#molecular-weight-and-formula-of-1-2-dibromo-3-3-dimethylbutane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com